3-Methoxybutanoic Acid: Technical Safety & Handling Guide[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Methoxybutanoic acid*
CAS No.:	*10024-70-1*
Cat. No.:	*B157699*

Get Quote

CAS: 10024-70-1 | Formula: $C_5H_{10}O_3$ | MW: 118.13 g/mol [1][2]

Part 1: Executive Technical Summary

This guide addresses the safety, toxicology, and handling protocols for **3-Methoxybutanoic acid**, a functionalized carboxylic acid intermediate used in the synthesis of pharmaceutical hybrids and metabolic probes.[1] Unlike simple fatty acids, the presence of the ether (methoxy) moiety at the

-position introduces specific solubility characteristics and metabolic stability profiles that necessitate distinct handling protocols.[1]

Critical Hazard Alert: While classified as a Skin Irritant (Category 2), this compound poses a risk of Serious Eye Damage (Category 1) due to the combined effects of acidic protons and the surfactant-like properties of the ether chain, which can facilitate rapid corneal penetration.

Part 2: Chemical & Physical Profile[2][3][4]

The safety profile of **3-Methoxybutanoic acid** is dictated by its dual functionality: a hydrophilic carboxylic head group and a lipophilic methoxy-alkyl tail.[1]

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Safety Implication
Physical State	Colorless to pale yellow liquid	Fluid handling precautions required; check for viscosity changes.[1]
Boiling Point	~208°C (Predicted)	Low volatility under ambient conditions; inhalation risk increases with heating.[1]
Flash Point	> 93°C (Estimated)	Combustible.[1] Class IIIB liquid.[1] Preheating required for ignition.[1]
pKa	~4.4 – 4.6 (Predicted)	Moderately acidic (stronger than butyric acid due to inductive effect of -OCH_3).[1]
Solubility	Miscible in polar organic solvents; soluble in water	Spills spread rapidly in aqueous environments; difficult to partition out of water.[1]
Reactivity	Carboxylic acid; Ether linkage	Can form explosive peroxides upon prolonged storage (Ether); Corrosive to metals.[1]

Part 3: Hazard Identification & Toxicology[3]

3.1 GHS Classification & Mechanistic Basis

The Global Harmonized System (GHS) classification reflects the compound's ability to protonate tissue and disrupt cell membranes.[1]

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1][3][4] The methoxy group enhances lipophilicity, potentially allowing the acid to penetrate the stratum corneum more effectively than unsubstituted butyric acid.[1]
- Serious Eye Damage/Eye Irritation (Category 1/2A): Risk of irreversible corneal opacity.[1] The acidic pH denatures proteins, while the organic tail disrupts the lipid bilayer of the eye epithelium.

© 2026 BenchChem. All rights reserved.

- STOT-SE (Category 3): Respiratory tract irritation.[1][3][4] Inhalation of mists or vapors (especially during heated synthesis) triggers mucosal inflammation.[1]

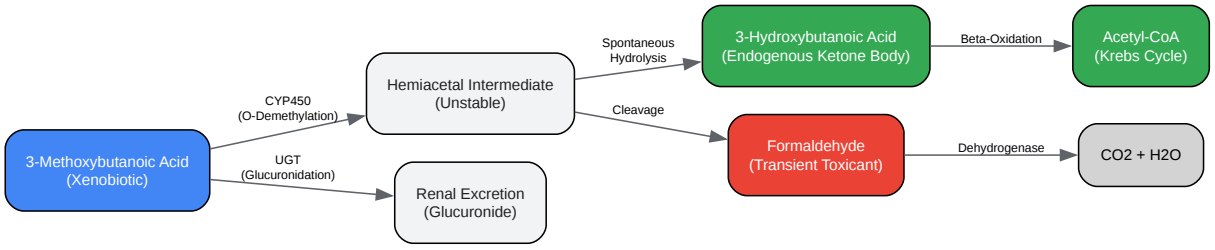
3.2 Metabolic Fate (Biochemical Toxicology)

Understanding the metabolism of **3-Methoxybutanoic acid** is crucial for assessing systemic toxicity.[1] Unlike natural fatty acids, the methoxy ether bond is not cleaved by beta-oxidation directly.[1]

- Primary Route:O-Demethylation.[1] The ether bond is likely targeted by hepatic Cytochrome P450 enzymes (specifically CYP2D6 or CYP3A4 families), converting it to 3-Hydroxybutanoic acid (a natural ketone body) and formaldehyde (rapidly detoxified to formate/CO_2).[1]

- Secondary Route: Direct conjugation (Glucuronidation) of the carboxylic acid for renal excretion.[1]

Diagram 1: Proposed Metabolic Pathway & Bio-activation This flow illustrates the conversion of the xenobiotic ether to endogenous metabolites.[1]



Click to download full resolution via product page

Caption: Proposed metabolic detoxification pathway via hepatic O-demethylation to physiological ketone bodies.[1]

Part 4: Risk Assessment & Handling Protocols

4.1 Engineering Controls

© 2026 BenchChem. All rights reserved.

- Fume Hood: Mandatory.[1][5] Velocity > 100 fpm.[1]
- Peroxide Testing: Although less prone to peroxidation than simple ethers, the secondary carbon adjacent to the ether oxygen (

  -carbon) is a potential radical site.[1] Test for peroxides using KI starch paper if stored > 12 months.[1]

4.2 Personal Protective Equipment (PPE) Matrix

Scientific rationale for material selection:

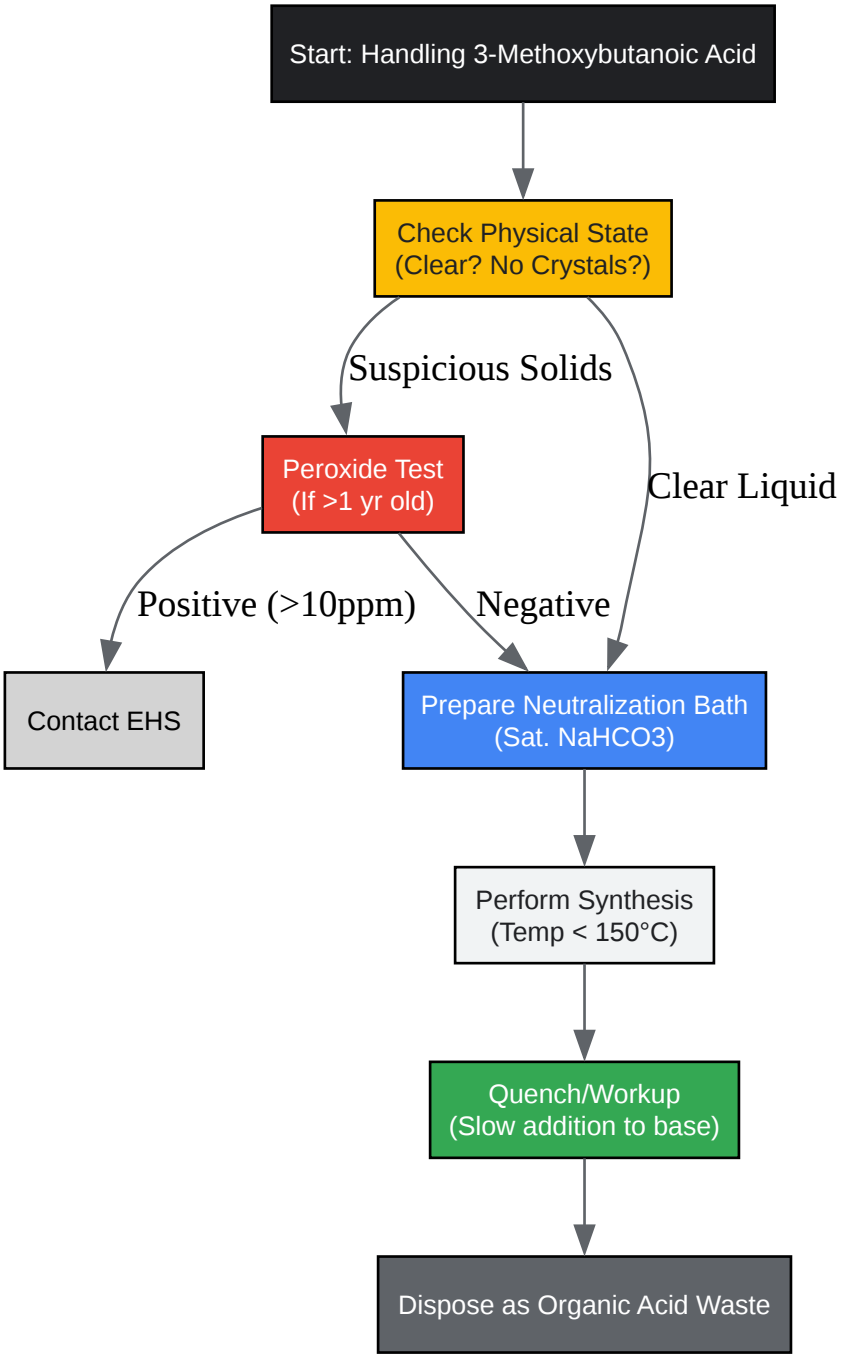
- Gloves:Nitrile (0.11 mm) is sufficient for incidental splash protection.[1] For prolonged immersion or spill cleanup, use Butyl Rubber or Viton.[1] Reasoning: Small oxygenated molecules can permeate thin latex or vinyl rapidly.[1]
- Eye Protection:Chemical Splash Goggles are non-negotiable.[1] Face shield required if pouring volumes > 1L.[1] Reasoning: Category 1 Eye Damage risk means safety glasses are insufficient against liquid projectiles.[1]

4.3 Experimental Workflow: Safe Synthesis/Usage

This self-validating workflow ensures safety checks are integrated into the experimental process.

Diagram 2: Operational Safety Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Operational logic flow for handling **3-methoxybutanoic acid**, integrating peroxide verification and neutralization steps.

Part 5: Emergency Response & Disposal

5.1 Spill Management

© 2026 BenchChem. All rights reserved.

- Evacuate: Clear the immediate area of non-essential personnel.
- Neutralize: Do not use water initially (spreads the acid).[1] Apply a weak base (Sodium Carbonate or Sodium Bicarbonate) or a commercial acid neutralizer.[1]
- Verify: Use pH paper to confirm the spill residue is pH 6–8 before collecting.[1]
- Collect: Absorb with vermiculite or clay.[1] Do not use combustible materials (sawdust).[1]

5.2 First Aid[1]

- Eye Contact: Immediate irrigation for minimum 15 minutes.[1] Time is critical to prevent corneal clouding.[1]
- Skin Contact: Wash with soap and water.[1][4] Do not use organic solvents (ethanol/acetone) as they may increase skin permeability to the ether-acid.[1]

5.3 Waste Disposal[1][4]

- Classification: Hazardous Waste (Corrosive/Organic).[1]
- Protocol: Dissolve in a combustible solvent and incinerate in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibition: Do not discharge into sewer systems.[1] The methoxy group increases biochemical oxygen demand (BOD) and may resist rapid biodegradation compared to simple fatty acids.[1]

Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 24803, **3-Methoxybutanoic acid**. Retrieved from [Link]
- European Chemicals Agency (ECHA).Registration Dossier: 3-methoxybutyric acid (EC 233-028-9).[1] Retrieved from [Link][1]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[1] Retrieved from [Link][1]

© 2026 BenchChem. All rights reserved.

- Wishart, D.S., et al. (2018).HMDB: The Human Metabolome Database (Metabolic fate of ether-linked fatty acids).[1] Nucleic Acids Res. Retrieved from [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Methoxybutanoic acid | C5H10O3 | CID 24803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methoxybutanoic Acid | CymitQuimica [cymitquimica.com]
- 3. westliberty.edu [westliberty.edu]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [3-Methoxybutanoic Acid: Technical Safety & Handling Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157699/docs#3-methoxybutanoic-acid-technical-safety-handling-guide-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.